

Boc-Phe(3-Br)-OH proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Boc-Phe(3-Br)-OH**

Cat. No.: **B558698**

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Proper disposal of **Boc-Phe(3-Br)-OH**, a halogenated amino acid derivative, is crucial for maintaining laboratory safety, ensuring regulatory compliance, and protecting the environment. As a brominated organic compound, it must be treated as hazardous chemical waste and segregated appropriately. Adherence to the following guidelines will ensure its safe and responsible disposal.

Properties and Safety Overview

Before handling, it is essential to be familiar with the properties and potential hazards of **Boc-Phe(3-Br)-OH**. This information is critical for safe handling and for correctly labeling waste containers.

Property	Data
Chemical Name	N-(tert-Butoxycarbonyl)-3-bromo-L-phenylalanine
Synonyms	Boc-L-Phe(3-Br)-OH, Boc-3-bromo-L-phenylalanine
Molecular Formula	C ₁₄ H ₁₈ BrNO ₄ [1]
Molecular Weight	344.20 g/mol [1]
Appearance	White to off-white solid [1] [2]
Primary Hazard Class	Halogenated Organic Waste [3] [4]
Incompatible Materials	Strong oxidizing agents, strong acids [1] [5] [6]
Hazardous Decomposition	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x), Hydrogen bromide [1]

Experimental Protocol for Disposal

The standard operating procedure for the disposal of **Boc-Phe(3-Br)-OH** involves systematic collection, segregation, and transfer of the waste material to a certified disposal facility. Do not dispose of this chemical down the drain or in regular trash.[\[5\]](#)[\[7\]](#)

1. Personal Protective Equipment (PPE) Confirmation:

- Ensure proper PPE is worn before handling the chemical waste. This includes:
 - Eye Protection: Chemical safety goggles or glasses with side-shields.[\[8\]](#)
 - Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat.[\[8\]](#)
 - Respiratory Protection: If handling the powder and dust generation is likely, use a respirator with a particulate filter.[\[8\]](#)

2. Waste Segregation:

- Designate a specific waste container exclusively for halogenated organic waste.[\[3\]](#)[\[4\]](#)[\[9\]](#)

- It is critical to keep halogenated solvents and solids separate from non-halogenated waste streams to facilitate proper disposal and manage costs.[3][9]

3. Containerization:

- Solid Waste: Place waste **Boc-Phe(3-Br)-OH** powder directly into a designated, sealable, and chemically compatible hazardous waste container.[8]
- Liquid Waste: If **Boc-Phe(3-Br)-OH** is dissolved in a solvent, collect it in a container designated for halogenated liquid waste. Ensure the container has a secure, threaded cap to be vapor-tight and spill-proof.[10]
- Contaminated Materials: Any materials used for cleanup (e.g., absorbent pads, gloves, weighing paper) should also be placed in the designated solid halogenated waste container. [3][8]

4. Labeling:

- Label the waste container clearly before the first addition of waste.[10]
- The label must include:
 - The words "Hazardous Waste".[3][10]
 - The full chemical name: "Waste **Boc-Phe(3-Br)-OH**". Do not use abbreviations or chemical formulas.[10]
 - If in solution, list all chemical constituents and their approximate percentages.[3]
 - Applicable hazard identification (e.g., Toxic).[3]

5. Storage:

- Keep the waste container tightly sealed when not in use.[3][10]
- Store the container in a designated, well-ventilated, and secure satellite accumulation area within the laboratory.[3]

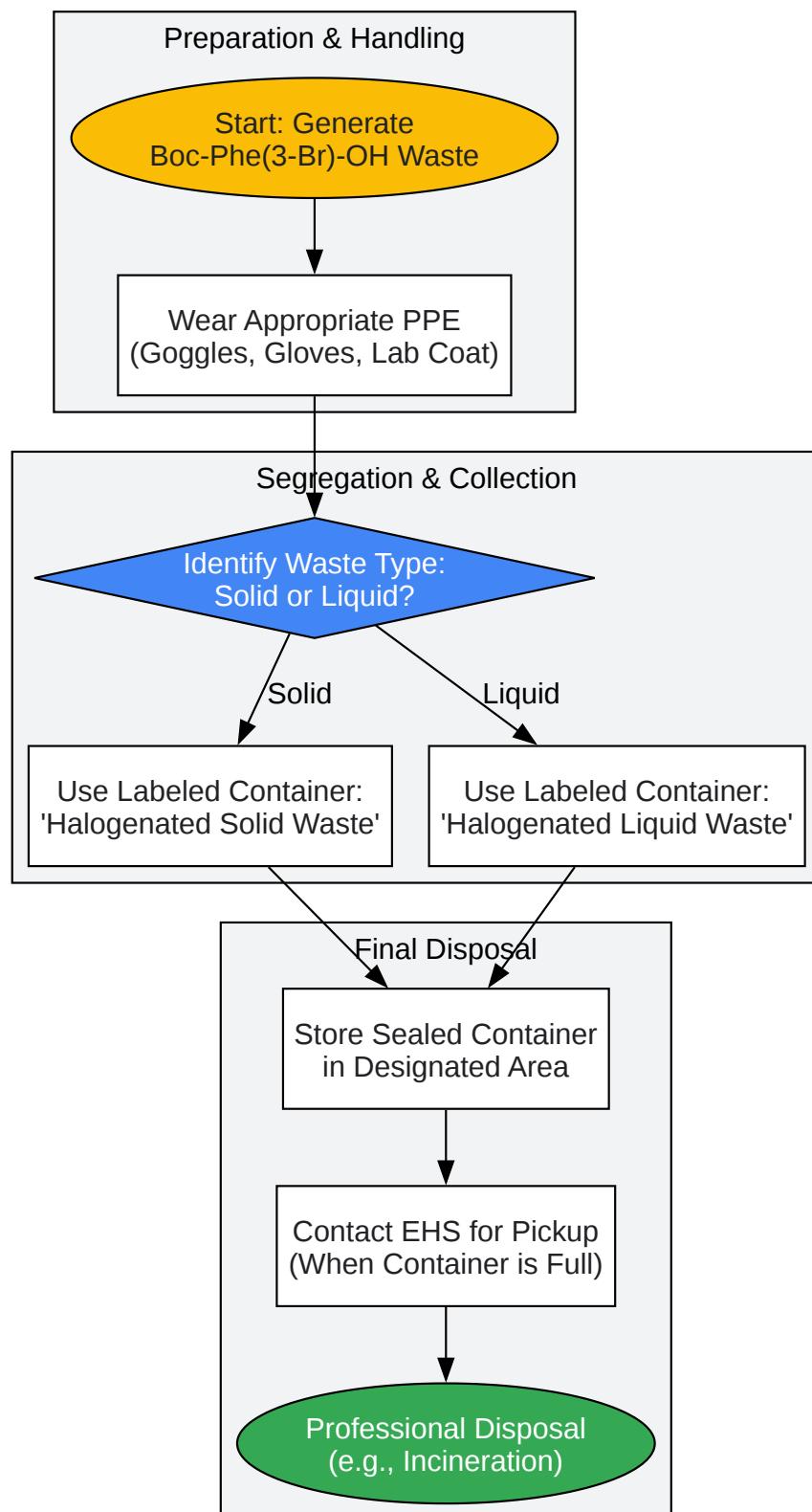
- Ensure the container is stored in secondary containment to prevent spills.[3]

6. Arranging for Disposal:

- When the container is nearly full (approximately 75%), arrange for pickup through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.[3][8]
- Follow your institution's specific procedures for requesting a waste collection.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Boc-Phe(3-Br)-OH**.

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